

Material safety data sheet for Sodium 4-vinylbenzenesulfonate

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Compound of Interest

Compound Name: Sodium 4-vinylbenzenesulfonate

Cat. No.: B3028657

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An In-Depth Technical Guide to the Material Safety of **Sodium 4-vinylbenzenesulfonate** (CAS: 2695-37-6)

Foreword: A Proactive Approach to Chemical Safety

In the landscape of advanced material science and drug development, **Sodium 4-vinylbenzenesulfonate** (NaSS) is a monomer of significant interest. Its unique structure, featuring a polymerizable vinyl group and a strongly ionic sulfonate group, allows for the synthesis of polymers with tailored properties for applications ranging from ion-exchange resins to specialty coatings and biomedical materials.^{[1][2][3]} However, harnessing its potential begins with a foundational understanding and respect for its chemical nature. This guide moves beyond the standard template of a Safety Data Sheet (SDS). It is designed for the discerning researcher and scientist, providing not just the "what" of safety protocols, but the fundamental "why," grounded in the physicochemical properties of the molecule itself. As a Senior Application Scientist, my objective is to instill a culture of proactive safety, where understanding the causality behind handling procedures transforms them from mere rules into scientifically validated practices.

Section 1: Core Chemical Identity and Physicochemical Profile

A thorough understanding of a chemical's physical properties is the first line of defense in ensuring its safe handling. These properties dictate its behavior in the laboratory environment,

from storage to disposal.

Sodium 4-vinylbenzenesulfonate, also known as Sodium p-styrenesulfonate, is typically encountered as a white to off-white crystalline powder.^{[1][4]} It is hygroscopic, meaning it readily absorbs moisture from the air, a critical consideration for storage and handling to maintain its integrity.^[4] Its high solubility in water and other polar solvents is a key characteristic, influencing its applications and also the appropriate response measures in case of an accidental release.^{[1][4][5]}

Property	Value	Source(s)
CAS Number	2695-37-6	^{[4][6][7]}
Molecular Formula	C ₈ H ₇ NaO ₃ S	^{[4][6][7]}
Molecular Weight	206.19 g/mol	^{[6][7]}
Appearance	White to off-white crystalline powder	^{[1][4]}
Melting Point	≥300 °C (decomposes)	
Boiling Point	111-112 °C	^{[6][8]}
Density	1.043 - 1.37 g/mL at 25 °C	^{[4][6][8]}
Solubility	Soluble in water	^{[4][5][8]}
Stability	Stable under normal conditions. Hygroscopic.	^{[4][5][9]}
Incompatibilities	Strong oxidizing agents	^{[5][8][9]}

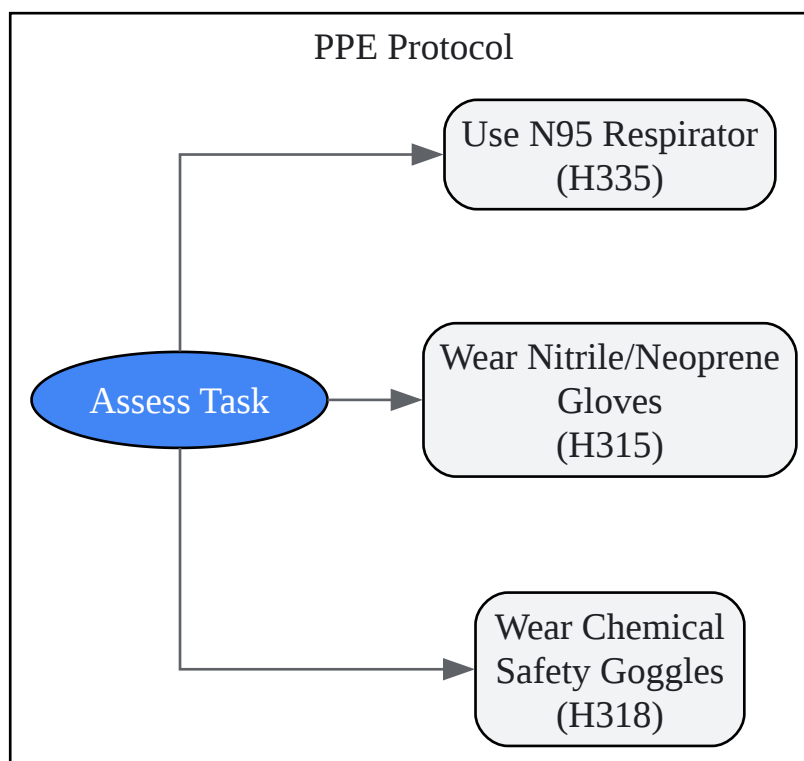
Section 2: Hazard Identification and GHS Classification

The Globally Harmonized System (GHS) provides a standardized language for communicating chemical hazards. For **Sodium 4-vinylbenzenesulfonate**, the classification points to specific organ systems that require protection and dictates the necessary personal protective equipment (PPE) and handling precautions.

GHS Classification Summary[10]

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 1	H318: Causes serious eye damage
Specific Target Organ Toxicity, Single Exp.	Category 3	H335: May cause respiratory irritation (target: respiratory system)

The signal word associated with this compound is "Danger".[10] This is a direct consequence of its potential to cause serious, irreversible eye damage (Category 1). The oral toxicity, while classified as harmful rather than fatal, necessitates strict controls to prevent ingestion. Skin and respiratory irritation are also significant concerns, arising from the compound's chemical reactivity.



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Caption: Personal Protective Equipment (PPE) selection workflow.

Storage and Handling Best Practices

Given its hygroscopic nature and incompatibility with strong oxidizers, proper storage is crucial for both safety and product efficacy. [4][9]

- Protocol:
 - Store in a tightly sealed container in a cool, dry, and well-ventilated area. [4][9][11] 2. Keep away from sources of heat, light, and moisture. [4] 3. Segregate from strong oxidizing agents to prevent potentially hazardous reactions. [5][9] 4. Do not eat, drink, or smoke in areas where the chemical is handled or stored. [10][11] 5. Wash hands thoroughly after handling. [10][11]

Section 4: Emergency Response Protocols

A self-validating safety system includes robust and well-rehearsed emergency procedures. In the event of an exposure or spill, a rapid and correct response can significantly reduce harm.

First-Aid Measures

The following first-aid procedures are critical and should be performed immediately while seeking medical attention. [12]

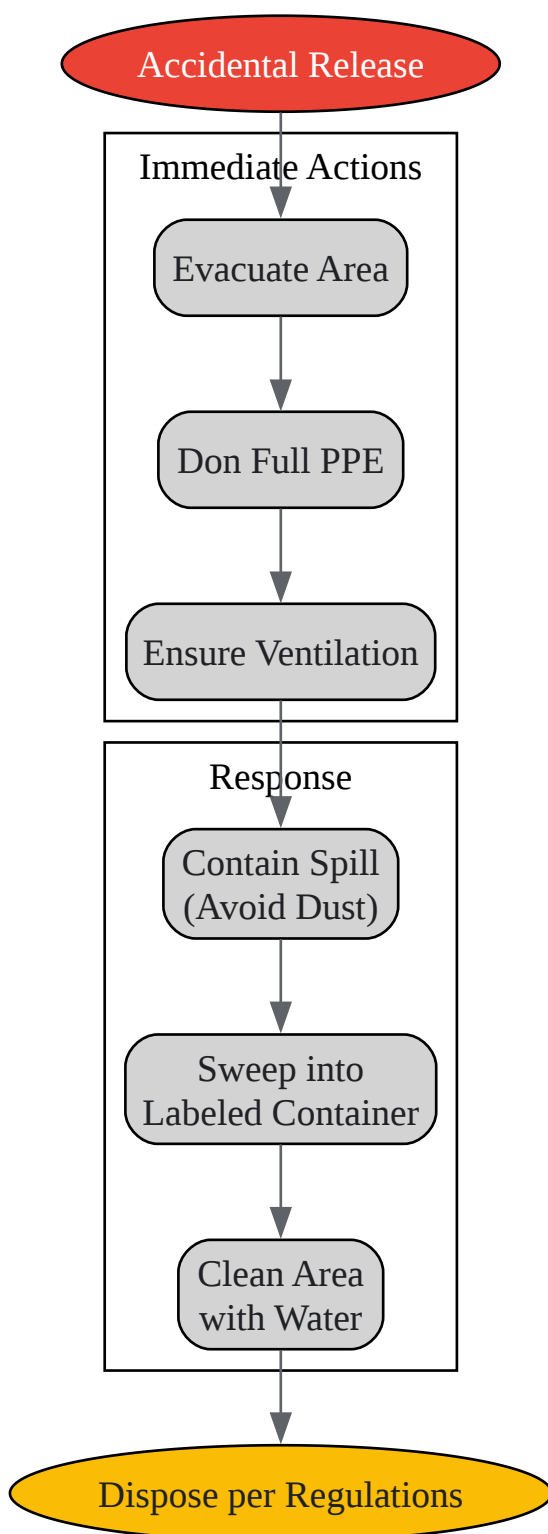
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. [11] Due to the risk of serious eye damage, seek immediate medical attention. [10]* Skin Contact: Remove contaminated clothing and wash the affected area with soap and plenty of water for at least 15 minutes. [11][13][12] If irritation persists, consult a physician.
- Inhalation: Move the victim to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek medical advice. [10][11][12]* Ingestion: Rinse mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately. [10][12]

Accidental Release Measures

- Protocol:
 - Evacuate: Evacuate non-essential personnel from the area.
 - Ventilate: Ensure adequate ventilation.
 - Contain: Prevent further leakage or spillage if safe to do so. Avoid generating dust.
 - Absorb/Clean-up: Carefully sweep or shovel the spilled solid material into a suitable, labeled container for disposal. [9][14] Avoid actions that create dust.
 - Decontaminate: Clean the spill area thoroughly with water.
 - Dispose: Dispose of waste material in accordance with local, state, and federal regulations. [10]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide. [9][13][14]* Specific Hazards: Thermal decomposition can produce hazardous gases and vapors, including carbon oxides (CO, CO₂), sulfur oxides, and sodium oxides. [15][9]* Protective Actions: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear to prevent contact with hazardous decomposition products. [16]



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Caption: Workflow for responding to an accidental release.

Section 5: Stability and Reactivity Profile

Sodium 4-vinylbenzenesulfonate is stable under recommended storage conditions. [5][8][9] However, understanding its reactivity is key to preventing hazardous situations.

- **Chemical Stability:** The material is stable but hygroscopic. [4][9]* **Conditions to Avoid:** Avoid dust formation, exposure to moisture, heat, and open flames. [9]* **Incompatible Materials:** It is incompatible with strong oxidizing agents. [5][8][15][9] Contact with these can lead to vigorous reactions.
- **Hazardous Decomposition Products:** When exposed to high temperatures or fire, it decomposes to form toxic fumes, including carbon monoxide, carbon dioxide, sulfur oxides, and sodium oxides. [15][9]

Section 6: Toxicological & Ecological Information

The toxicological profile, as indicated by the GHS classification, confirms that **Sodium 4-vinylbenzenesulfonate** is harmful if swallowed and causes significant irritation to skin, eyes, and the respiratory system. [10] There is limited data available on its long-term (chronic) effects and its specific environmental impact. Therefore, it is imperative to prevent its release into the environment. All waste materials should be handled as hazardous waste and disposed of through a licensed contractor. [10]

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- To cite this document: BenchChem. [Material safety data sheet for Sodium 4-vinylbenzenesulfonate]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3028657#material-safety-data-sheet-for-sodium-4-vinylbenzenesulfonate]

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